

A Comprehensive Technical Guide to Ammonium Dihydrogen Phosphate (NH₄H₂PO₄) for Scientific Research

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Compound of Interest

Compound Name: Ammonium dihydrogen phosphate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **ammonium dihydrogen phosphate** (NH₄H₂PO₄), a compound of significant interest across various scientific disciplines. This document elucidates its chemical nomenclature, physical and chemical properties, and its applications in experimental research, with a focus on methodologies relevant to scientific and drug development professionals.

Synonyms and Alternative Names

In scientific literature, NH₄H₂PO₄ is referred to by a multitude of synonyms and alternative names. A comprehensive list is provided in Table 1 to aid in literature searches and chemical inventory management.

Table 1: Synonyms and Alternative Names for NH₄H₂PO₄

Primary Name	Synonyms and Alternative Names
Ammonium dihydrogen phosphate	Monoammonium phosphate (MAP)[1][2]
Ammonium phosphate, monobasic[3][4]	
Primary ammonium phosphate[3][5]	
Ammonium biphosphate[3][6]	
Ammonium acid phosphate[5][7]	
Ammonium dihydrogen orthophosphate[3][5]	
Monoammonium orthophosphate[3][6]	
Phosphoric acid, monoammonium salt[3]	
ADP (Abbreviation)[1]	
Azanium dihydrogen phosphate (IUPAC Name) [3]	
Ammonium diacid phosphate[3][4]	
Dihydrogen ammonium phosphate[3][7]	
Monoammonium dihydrogen orthophosphate[3]	

Quantitative Data

A summary of the key quantitative physical and chemical properties of $\text{NH}_4\text{H}_2\text{PO}_4$ is presented in Table 2. This data is essential for experimental design, solution preparation, and safety considerations.

Table 2: Quantitative Properties of $\text{NH}_4\text{H}_2\text{PO}_4$

Property	Value	Conditions
Molar Mass	115.025 g/mol	-
Appearance	White crystals	-
Density	1.80 g/cm ³	-
Melting Point	190 °C (374 °F; 463 K)[1]	-
Solubility in Water	36 g/100 mL[1]	20 °C
173 g/100 mL[1]	100 °C	
pH of Solution	4 to 4.5[8]	5% solution at 20°C
Crystal Structure	Tetragonal[1]	-
Refractive Index (nD)	n_o = 1.522, n_e = 1.478	Optical wavelengths[1]

Experimental Protocols

This section details methodologies for key experiments involving NH₄H₂PO₄, providing a foundation for laboratory application.

Crystal Growth of NH₄H₂PO₄

High-quality single crystals of NH₄H₂PO₄ are utilized in optical and electronic applications.[1]
The following protocol describes a common method for their growth.

Objective: To grow single crystals of **ammonium dihydrogen phosphate** from a supersaturated aqueous solution.

Materials:

- **Ammonium dihydrogen phosphate** (NH₄H₂PO₄), high purity
- Distilled or deionized water
- Beaker or crystallizing dish

- Heating plate with magnetic stirring capability
- Magnetic stir bar
- Seed crystal of $\text{NH}_4\text{H}_2\text{PO}_4$ (optional, for growing larger single crystals)
- Nylon thread or fishing line (optional)
- Spatula
- Filter paper

Procedure:

- **Solution Preparation:** Prepare a supersaturated solution of $\text{NH}_4\text{H}_2\text{PO}_4$ by dissolving an excess amount of the salt in hot distilled water (e.g., 60-80°C) with continuous stirring. A good starting point is to dissolve approximately 6 tablespoons of monoammonium phosphate into 1/2 cup of very hot water.^[1]
- **Saturation and Filtration:** Continue adding $\text{NH}_4\text{H}_2\text{PO}_4$ until no more salt dissolves, indicating a saturated solution at that temperature. Filter the hot solution through filter paper to remove any undissolved particles.
- **Crystallization:**
 - **Spontaneous Nucleation:** Allow the filtered solution to cool slowly and undisturbed to room temperature. Small crystals will begin to form at the bottom of the container.
 - **Seeded Growth:** To grow a larger, single crystal, select a small, well-formed crystal from a previous batch (a seed crystal). Tie the seed crystal to a nylon thread and suspend it in the center of the freshly prepared, filtered, and slightly cooled supersaturated solution. Ensure the seed crystal is fully submerged and not touching the sides or bottom of the container.
- **Crystal Harvesting and Drying:** Once the crystals have reached the desired size, carefully remove them from the solution. Gently pat them dry with a lint-free cloth or filter paper.

Use of $\text{NH}_4\text{H}_2\text{PO}_4$ in Protein Crystallography

Ammonium dihydrogen phosphate is a common component of crystallization screens used to determine the three-dimensional structure of proteins. It acts as a precipitant, reducing the solubility of the protein to promote crystallization.

Objective: To set up a protein crystallization trial using the vapor diffusion method with $\text{NH}_4\text{H}_2\text{PO}_4$ as a precipitant.

Materials:

- Purified protein solution (typically 5-10 mg/mL)
- Crystallization screening solution containing $\text{NH}_4\text{H}_2\text{PO}_4$ (various concentrations and pH values)
- Crystallization plates (e.g., 24-well or 96-well)
- Pipettes and tips for small volumes (microliter range)
- Microscope for observing crystal growth

Procedure (Sitting Drop Vapor Diffusion):

- Plate Setup: Pipette a reservoir solution (typically 500 μL) containing a specific concentration of $\text{NH}_4\text{H}_2\text{PO}_4$ and buffer into the reservoir of a crystallization well.
- Drop Preparation: In the smaller, central post of the well, pipette a small volume (e.g., 1 μL) of the protein solution.
- Mixing: To the protein drop, add an equal volume (e.g., 1 μL) of the reservoir solution. Mix gently by pipetting up and down, avoiding the introduction of air bubbles.
- Sealing: Seal the well with clear tape or a cover slip to create a closed system.
- Equilibration: Over time, water will evaporate from the drop and equilibrate with the higher salt concentration in the reservoir. This slowly increases the concentration of both the protein and the precipitant ($\text{NH}_4\text{H}_2\text{PO}_4$) in the drop, leading to supersaturation and, ideally, crystal formation.

- Observation: Regularly inspect the drops under a microscope over several days to weeks for the appearance of crystals.

Signaling Pathways and Logical Relationships

The phosphate ion (PO_4^{3-}), which is the anionic component of $\text{NH}_4\text{H}_2\text{PO}_4$, plays a crucial role in numerous cellular signaling pathways. Understanding these pathways is vital for drug development, as they are often targets for therapeutic intervention.

Role of Extracellular Phosphate in the Raf/MEK/ERK Signaling Pathway

Extracellular inorganic phosphate (P_i) can act as a signaling molecule, influencing cellular processes by activating specific pathways. One such pathway is the Raf/MEK/ERK cascade, which is involved in cell proliferation, differentiation, and survival.[2]



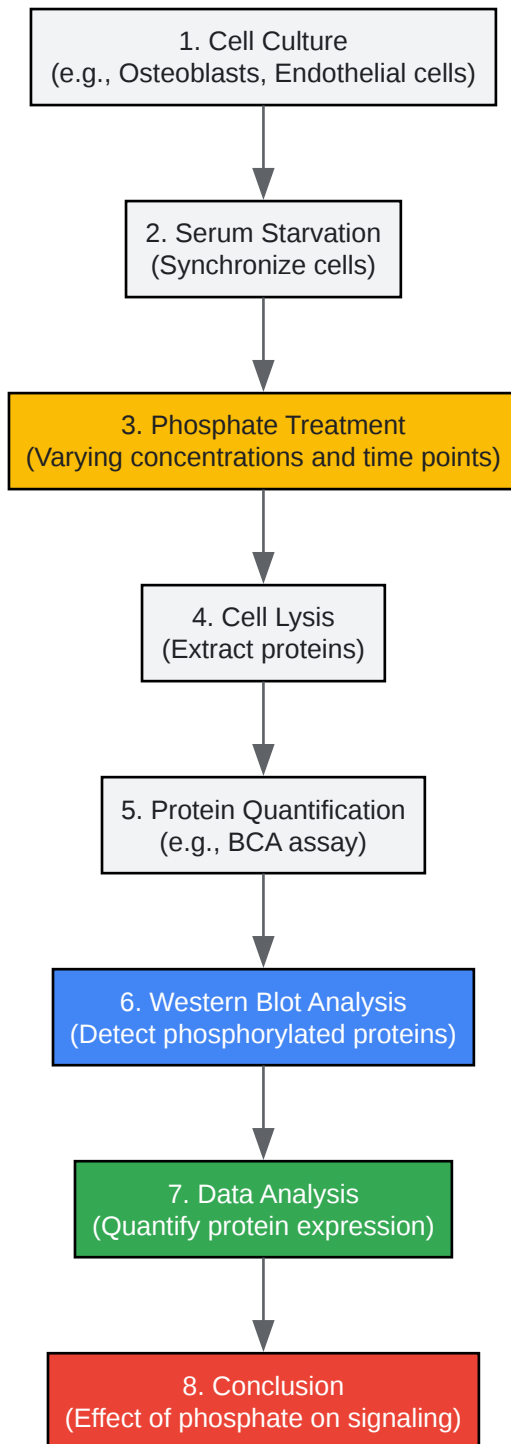
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Caption: Extracellular P_i signaling through the Raf/MEK/ERK pathway.

Experimental Workflow for Investigating Phosphate-Induced Signaling

The following workflow outlines a general approach to studying the effects of extracellular phosphate on a specific signaling pathway in a cell culture model.

Workflow for Studying Phosphate-Induced Cellular Signaling

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Caption: A typical experimental workflow for analyzing phosphate signaling.

This technical guide provides a foundational understanding of **ammonium dihydrogen phosphate** for its application in scientific research. The provided data and protocols are intended to be a starting point for further investigation and development of novel experimental approaches.

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